

Safeguarding Your Research: A Comprehensive Guide to Handling 4,4-Dimethyl-2-pentanone

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Compound of Interest

Compound Name: 4,4-Dimethyl-2-pentanone

Cat. No.: B109323

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This document provides crucial safety and logistical information for the handling and disposal of **4,4-Dimethyl-2-pentanone**. Adherence to these procedural guidelines is essential for ensuring laboratory safety and operational integrity.

Immediate Safety Concerns and Hazard Summary

4,4-Dimethyl-2-pentanone is a highly flammable liquid and vapor that poses several health risks.^[1] It can cause skin and eye irritation, and may lead to respiratory irritation and central nervous system (CNS) depression.^{[1][2][3]} It is imperative to handle this chemical with appropriate engineering controls and personal protective equipment at all times.

Personal Protective Equipment (PPE) Protocol

The selection and proper use of PPE are the most critical lines of defense against exposure to **4,4-Dimethyl-2-pentanone**.

Eye and Face Protection:

- Minimum Requirement: Wear safety glasses with side shields.
- Recommended: Tightly fitting safety goggles are preferred to provide a better seal.^[2]

- **High-Risk Operations:** A face shield should be worn in conjunction with goggles during procedures with a high risk of splashing.[4]

Skin Protection:

- **Gloves:** Chemical-resistant gloves are mandatory. Due to the nature of ketones, glove material selection is critical. Nitrile gloves may offer splash protection but are generally not recommended for prolonged contact with ketones.[5] Butyl rubber or other materials recommended for ketones should be considered for extended handling. Always inspect gloves for signs of degradation or perforation before and during use.[2]
- **Protective Clothing:** A lab coat or chemical-resistant apron is required. For larger quantities or splash-prone procedures, flame-retardant and antistatic protective clothing should be worn.[6]

Respiratory Protection:

- **Standard Use:** Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[2]
- **Above Exposure Limits:** If engineering controls are insufficient, or if irritation is experienced, a NIOSH-approved respirator with an organic vapor cartridge (type ABEK is a comprehensive option) is necessary.[4][6] For high concentrations, a full-face respirator or a positive-pressure supplied-air respirator may be required.[3][7]

Quantitative Safety Data

The following tables summarize key quantitative safety data for **4,4-Dimethyl-2-pentanone** and provide context with related ketones.

Table 1: Physical and Chemical Properties

Property	Value	Source
Flash Point	19 °C (66.2 °F) - closed cup	[4] [8]
Boiling Point	125 - 130 °C (257 - 266 °F)	[4] [8]
Density	0.809 g/mL at 25 °C	[4]

Table 2: Occupational Exposure Limits (OELs) for Related Ketones

Note: Specific OELs for **4,4-Dimethyl-2-pentanone** have not been established by major regulatory bodies. The following data for similar ketones are provided for hazard assessment context.

Substance	Limit Type	Value	Agency
Diacetone alcohol	PEL (8-hr TWA)	50 ppm (240 mg/m ³)	OSHA [4]
(4-Hydroxy-4-methyl-2-pentanone)	TLV (8-hr TWA)	50 ppm	ACGIH [4]
2-Pentanone	PEL (8-hr TWA)	200 ppm (700 mg/m ³)	OSHA
REL (10-hr TWA)		150 ppm (530 mg/m ³)	NIOSH

Table 3: Glove Material Compatibility for Ketones

Note: Specific breakthrough time data for **4,4-Dimethyl-2-pentanone** is not readily available. This table provides general guidance for ketones. Breakthrough times can vary significantly based on glove thickness, manufacturer, and specific conditions.[\[9\]](#)

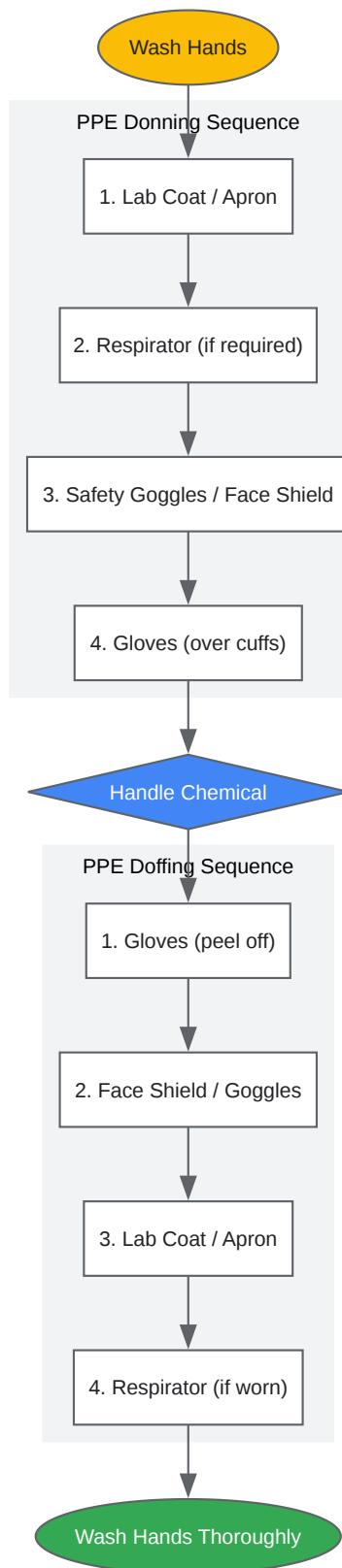
Glove Material	General Rating for Ketones	Example Breakthrough Time (Methyl Ethyl Ketone)
Nitrile	Poor to Fair (for splash contact only)	< 15 minutes
Natural Rubber (Latex)	Poor	< 15 minutes
Neoprene	Fair to Good	30 - 60 minutes
Butyl Rubber	Very Good to Excellent	> 480 minutes
Viton®	Excellent	> 480 minutes

Standard Operating Procedures

Handling and Storage:

- Ventilation: Always handle **4,4-Dimethyl-2-pentanone** in a well-ventilated area or a certified chemical fume hood.[6]
- Ignition Sources: This chemical is highly flammable. Keep it away from heat, sparks, open flames, and other ignition sources.[8][10]
- Static Electricity: Use grounded and bonded containers and transfer equipment to prevent static discharge.[6] Employ non-sparking tools.[8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[8]
- Personal Hygiene: Avoid contact with skin and eyes.[10] Wash hands thoroughly after handling.

Donning and Doffing PPE Workflow



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Caption: PPE Donning and Doffing Workflow for Chemical Handling.

Emergency and Disposal Plans

Spill Response:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Eliminate Ignition Sources: Remove all sources of ignition.
- Containment: Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealable container for hazardous waste.
- Decontamination: Clean the spill area thoroughly.

Disposal Plan: Disposal of **4,4-Dimethyl-2-pentanone** and contaminated materials must be handled as hazardous waste.

- Segregation: Do not mix with other waste streams unless compatible.
- Labeling: Collect waste in a clearly labeled, sealed, and appropriate container. The label should read "Hazardous Waste" and list the contents.
- Storage: Store the waste container in a designated, well-ventilated, and secure area, away from ignition sources.
- Professional Disposal: Arrange for pickup and disposal by a licensed hazardous waste management company in accordance with all local, state, and federal regulations.[\[2\]](#)[\[3\]](#)
Never dispose of this chemical down the drain.[\[3\]](#)

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